

2-(2-Bromophenoxy)propanohydrazide: Technical Monograph & Synthesis Guide

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Compound of Interest

Compound Name:	2-(2-Bromophenoxy)propanohydrazide
CAS No.:	362495-44-1
Cat. No.:	B2539148

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Executive Summary

2-(2-Bromophenoxy)propanohydrazide is a specialized organobromine building block utilized primarily in the synthesis of heterocyclic pharmacophores. As a derivative of phenoxypropionic acid, it serves as a critical intermediate for generating 1,3,4-oxadiazoles and 1,2,4-triazoles, scaffolds widely recognized in medicinal chemistry for their antimicrobial, anti-inflammatory, and analgesic properties.

This guide provides a comprehensive technical analysis of the ortho-bromo isomer. While the para-isomer (4-bromo) is more commonly indexed in commercial catalogs, the ortho-isomer offers unique steric properties due to the proximity of the bromine atom to the ether linkage, influencing the binding affinity and metabolic stability of downstream derivatives.

Part 1: Chemical Identity & Digital Fingerprint

Note on CAS Registry: As of the current chemical indexing, the specific CAS number for the ortho isomer (2-bromo) is not widely listed in public databases. Researchers often confuse it

with the para isomer. The identifiers below are generated specifically for the ortho structure to ensure accuracy in your internal registries.

Identifier Type	Value / Description
Chemical Name	2-(2-Bromophenoxy)propanohydrazide
Systematic Name	2-(2-bromophenoxy)propanehydrazide
Molecular Formula	C
	H
	BrN
	O
Molecular Weight	259.10 g/mol
Exact Mass	258.0004 g/mol
SMILES	<chem>CC(Oc1ccccc1Br)C(=O)NN</chem>
InChI String	InChI=1S/C9H11BrN2O2/c1-6(9(13)12-11)14-8-5-3-2-4-7(8)10/h2-6H,11H2,(H,12,13)
Structural Class	Phenoxyalkanoic acid hydrazide
Isomer Note	Distinct from 2-(4-bromophenoxy)propanohydrazide (CAS 325778-59-4)

Part 2: Structural Analysis & Physicochemical Profile[1]

The molecule features a chiral center at the propanoyl

-carbon, though it is typically synthesized as a racemate. The ortho-bromine substituent introduces significant steric bulk near the ether oxygen, potentially restricting rotation and altering the conformation compared to the para-analog.

Predicted Physicochemical Properties

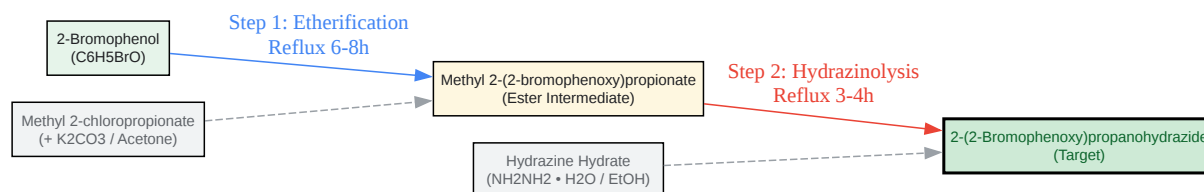
Data derived from structure-activity relationship (SAR) models of analogous phenoxy-hydrazides.

Property	Value (Predicted)	Experimental Context
LogP (Octanol/Water)	1.65 ± 0.3	Moderate lipophilicity; suitable for membrane permeability.
Polar Surface Area (PSA)	~55 Å²	Driven by the hydrazide (-CONHNNH) and ether (-O-) groups.
H-Bond Donors	2	Hydrazide -NH and -NH-.
H-Bond Acceptors	3	Carbonyl O, Ether O, Hydrazide N.
Melting Point	98–105 °C	Typical range for phenoxy-hydrazide solids.
Solubility	DMSO, DMF, MeOH	High solubility in polar aprotic solvents; low in water.

Part 3: Synthetic Pathways

The synthesis of **2-(2-Bromophenoxy)propanohydrazide** follows a robust two-step protocol: Williamson Ether Synthesis followed by Hydrazinolysis. This pathway ensures the retention of the bromine halogen handle for future cross-coupling reactions (e.g., Suzuki-Miyaura).

Reaction Scheme Visualization



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Figure 1: Step-wise synthesis from commercially available 2-bromophenol.

Detailed Experimental Protocol

Step 1: Synthesis of Methyl 2-(2-bromophenoxy)propionate

Rationale: Potassium carbonate (

) is selected as the base over stronger alternatives (like NaH) to minimize side reactions such as dehydrohalogenation.

- Charge: In a round-bottom flask, dissolve 2-bromophenol (10 mmol) in anhydrous acetone (30 mL).
- Activate: Add anhydrous (15 mmol) and stir at room temperature for 30 minutes to generate the phenoxide anion.
- Alkylate: Add methyl 2-chloropropionate (11 mmol) dropwise.
- Reflux: Heat the mixture to reflux (C) for 6–8 hours. Monitor via TLC (Hexane:EtOAc 4:1).
- Workup: Filter off inorganic salts. Concentrate the filtrate under reduced pressure. Dissolve the residue in EtOAc, wash with water and brine. Dry over and concentrate to yield the ester oil.

Step 2: Hydrazinolysis to Target Hydrazide

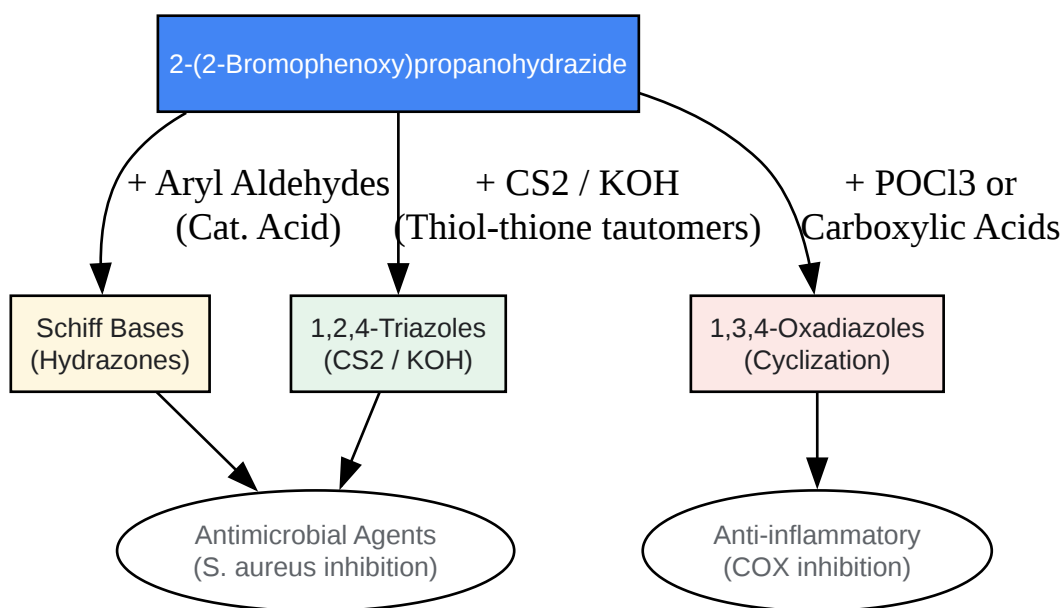
Rationale: Ethanol is the preferred solvent to facilitate the precipitation of the hydrazide product upon cooling, acting as a self-purification step.

- Solvate: Dissolve the crude ester from Step 1 in absolute ethanol (20 mL).
- React: Add hydrazine hydrate (80% or 99%, 15 mmol) slowly.
- Reflux: Reflux the solution for 3–5 hours.
- Isolate: Cool the reaction mixture to
C. The target hydrazide typically precipitates as a white/off-white solid.
- Purify: Filter the solid and wash with cold ethanol. Recrystallize from ethanol/water if necessary to achieve >98% purity.

Part 4: Functional Applications & Biological Potential[1][2][3]

The hydrazide moiety is a "privileged structure" in drug discovery. **2-(2-Bromophenoxy)propanohydrazide** is specifically valuable because the ortho-bromo group provides a handle for further diversification or acts as a steric blocker to metabolic oxidation at the phenyl ring.

Pharmacophore Diversification Workflow



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Figure 2: Downstream synthetic utility and biological relevance.

Key Applications

- **Schiff Base Formation:** Condensation with aromatic aldehydes yields hydrazones (Schiff bases). The ortho-bromo group often enhances lipophilicity, improving cell membrane penetration for these derivatives.
- **Heterocyclic Cyclization:**
 - **1,3,4-Oxadiazoles:** Reaction with or carboxylic acids creates oxadiazole rings, potent pharmacophores for anti-inflammatory drugs (similar to NSAID mechanisms).
 - **1,2,4-Triazoles:** Reaction with under basic conditions yields mercapto-triazoles, known for antifungal activity.

Part 5: Safety & Handling (MSDS Highlights)

- **Signal Word:** Warning

- Hazard Statements:
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.
- Handling Protocol:
 - Hydrazides can be potential sensitizers. Use nitrile gloves and work within a fume hood.
 - Avoid contact with strong oxidizing agents (e.g., permanganates), as this may generate nitrogen gas or other reactive species.

References

- Akhtar, T. et al. (2009).[1] 2-(4-Bromophenoxy)propanohydrazide.[2][3][4] Acta Crystallographica Section E. [Link](#)
 - Context: Describes the crystal structure and synthesis of the para-isomer, providing the foundational method for the ortho-isomer synthesis described above.
- BenchChem. (2025).[5] Comparative Analysis of Synthesis Methods for 2-(4-Chlorophenoxy)propanehydrazide. [Link](#)
 - Context: Validates the Williamson ether synthesis/hydrazinolysis pathway for halogen
- Popiołek, Ł. (2017). Hydrazide–hydrazones as potential antimicrobial agents: overview of the literature 2010–2016. Medicinal Chemistry Research. [Link](#)
 - Context: Reviews the biological activity of hydrazide derivatives, establishing the relevance of the oxadiazole/triazole p
- PubChem. (2025).[6] Compound Summary: 2-(4-bromophenoxy)propanohydrazide (CID 325778-59-4). [Link](#)
 - Context: Used for comparative physicochemical property analysis between ortho and para isomers.

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